

Proper Disposal of Ethyl N-phenylformimidate: A Comprehensive Guide

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Compound of Interest

Compound Name: *Ethyl N-phenylformimidate*

Cat. No.: B1330031

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For researchers, scientists, and drug development professionals, the responsible disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. **Ethyl N-phenylformimidate**, a combustible liquid with significant water hazard potential, requires a stringent and well-documented disposal protocol. This guide provides essential, step-by-step instructions for the safe handling and disposal of this compound.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **Ethyl N-phenylformimidate** with appropriate personal protective equipment (PPE). Based on its safety data, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.

Quantitative Data Summary

The following table summarizes key quantitative safety and physical data for **Ethyl N-phenylformimidate**, critical for a comprehensive risk assessment and the formulation of disposal procedures.

Property	Value	Source
CAS Number	6780-49-0	
Molecular Formula	C ₉ H ₁₁ NO	
Molecular Weight	149.19 g/mol	
Appearance	Colorless to light yellow to light orange clear liquid	[1]
Density	1.006 g/mL at 25 °C	
Flash Point	78.9 °C (174.0 °F)	
Water Hazard Class (WGK)	3 (severe hazard to water)	

Disposal Protocol: A Step-by-Step Approach

Given its classification as a combustible liquid and a severe water hazard, **Ethyl N-phenylformimidate** must be disposed of as hazardous chemical waste. Under no circumstances should it be poured down the drain or disposed of in regular trash.[\[2\]](#)

Step 1: Waste Identification and Segregation

- Classification: **Ethyl N-phenylformimidate** is a non-halogenated organic waste.
- Segregation: It is critical to segregate this waste from other chemical waste streams to prevent dangerous reactions. Do not mix it with:
 - Halogenated organic wastes
 - Inorganic wastes (acids, bases)
 - Oxidizing agents

Step 2: Containerization and Labeling

- Primary Container: Collect waste **Ethyl N-phenylformimidate** in a dedicated, chemically resistant container (e.g., a high-density polyethylene or glass bottle) that is in good condition

and has a secure, leak-proof lid.

- **Labeling:** The container must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Ethyl N-phenylformimidate**"
 - The approximate quantity of the waste
 - The date of waste generation
 - Appropriate hazard pictograms (e.g., flammable, irritant)

Step 3: Storage

- **Location:** Store the sealed and labeled waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- **Containment:** To mitigate the risk of spills, use secondary containment, such as a larger, chemically resistant bin or tray.
- **Incompatibles:** Ensure the storage area physically separates incompatible waste types.

Step 4: Professional Disposal

- **Contact EHS:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- **Documentation:** Maintain a record of the waste generated and its disposal, in accordance with your institution's policies and local regulations.
- **Recommended Disposal Method:** The standard and most effective method for the complete destruction of **Ethyl N-phenylformimidate** is high-temperature incineration at a licensed and approved waste disposal facility.

Disposal of Contaminated Materials

Any materials that come into contact with **Ethyl N-phenylformimidate**, such as gloves, absorbent pads, or glassware, must be considered contaminated and disposed of as hazardous solid waste. Place these materials in a designated, labeled hazardous waste bag or container for solid waste.

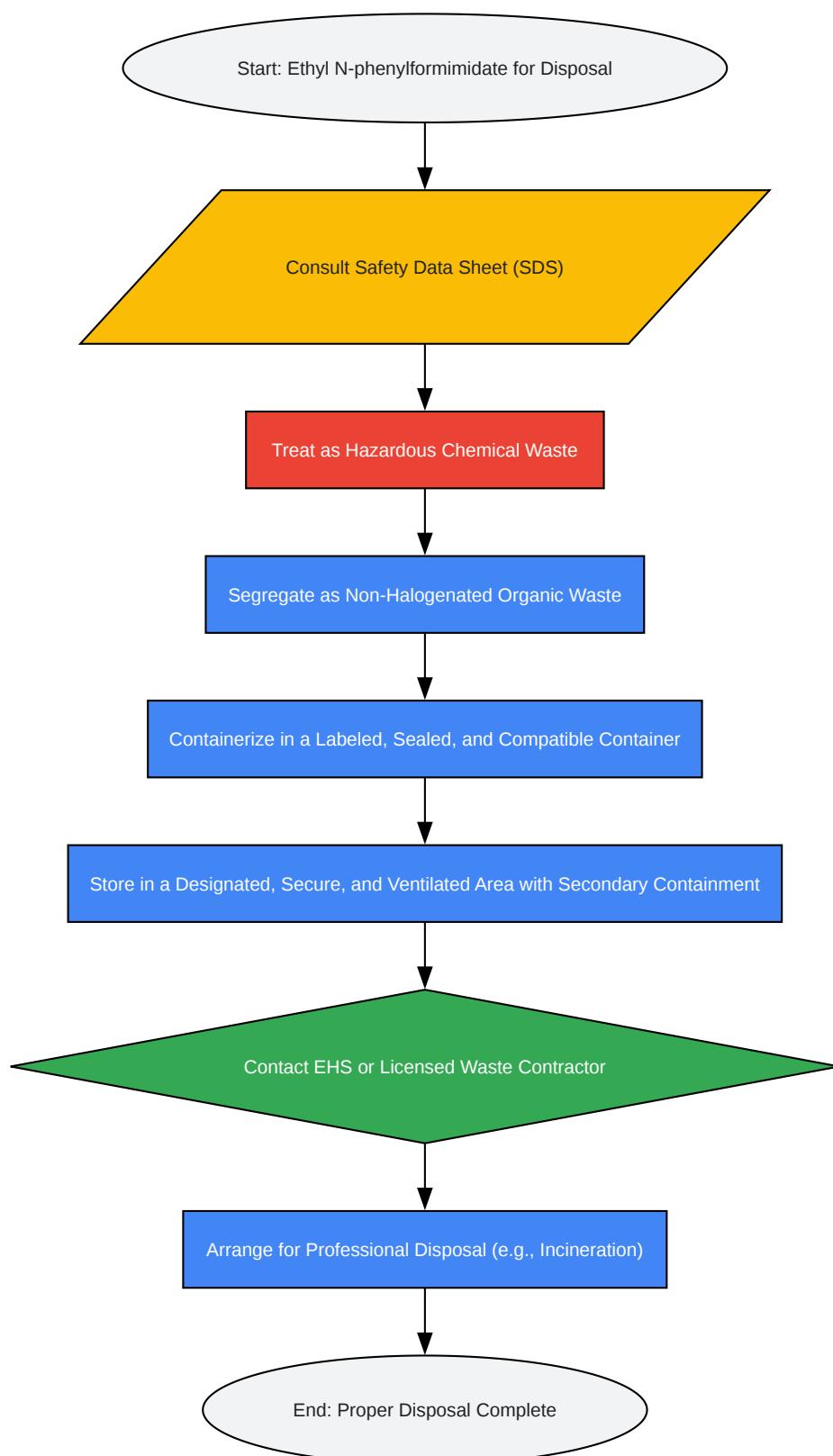
Spill Management

In the event of a spill:

- Evacuate and Ventilate: Immediately evacuate the spill area and ensure it is well-ventilated.
- Containment: For liquid spills, use an inert absorbent material such as sand, vermiculite, or a commercial sorbent pad. Do not use combustible materials like paper towels for initial absorption.
- Collection: Carefully collect the absorbed material and any contaminated debris into a designated, labeled, and sealable hazardous waste container.
- Decontamination: Clean the spill area with a suitable decontamination solution, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the disposal of **Ethyl N-phenylformimidate**.

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Caption: Disposal decision workflow for **Ethyl N-phenylformimidate**.

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References

- 1. Ethyl N-Phenylformimidate | CymitQuimica [cymitquimica.com]
- 2. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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